

# An In-depth Technical Guide to Trisulfo-Cy3-Alkyne for Researchers

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## Compound of Interest

Compound Name: *Trisulfo-Cy3-Alkyne*

Cat. No.: *B15553830*

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**Trisulfo-Cy3-Alkyne** is a highly water-soluble and brightly fluorescent dye that belongs to the cyanine family of dyes.<sup>[1][2][3]</sup> Its core utility lies in its terminal alkyne group, which allows for its covalent attachment to molecules containing an azide group through a copper(I)-catalyzed click reaction.<sup>[2][4]</sup> This high efficiency and specificity of the click chemistry reaction make **Trisulfo-Cy3-Alkyne** an invaluable tool for fluorescently labeling a wide range of biomolecules, including proteins, nucleic acids, and other cellular components, for visualization and quantification.<sup>[5][6][7]</sup> The trisulfonate groups confer excellent water solubility, minimizing aggregation and non-specific binding in aqueous environments, which is often a challenge with non-sulfonated cyanine dyes.<sup>[3][8]</sup>

## Core Features and Advantages:

- **High Water Solubility:** The three sulfonate groups significantly enhance its hydrophilicity, allowing for direct use in aqueous buffers without the need for organic co-solvents.<sup>[1][2]</sup>
- **Bright and Photostable Fluorescence:** As a member of the Cy3 dye family, it exhibits strong absorption and a high quantum yield, resulting in bright fluorescent signals that are resistant to photobleaching.<sup>[1][3][9]</sup>

- **Biocompatible Labeling:** The click chemistry reaction is bio-orthogonal, meaning it proceeds with high efficiency under mild, physiological conditions without cross-reacting with native functional groups in biological systems.[\[4\]](#)[\[7\]](#)[\[10\]](#)
- **Versatile Applications:** It is compatible with a wide array of fluorescence-based detection methods, including fluorescence microscopy, flow cytometry, and in-gel imaging.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Specific and Efficient Conjugation:** The alkyne-azide cycloaddition reaction provides a stable and specific covalent bond, ensuring a permanent label on the target molecule.[\[4\]](#)[\[10\]](#)

## Quantitative Data

The following table summarizes the key quantitative properties of **Trisulfo-Cy3-Alkyne**.

| Property                                      | Value                                                         | Reference                               |
|-----------------------------------------------|---------------------------------------------------------------|-----------------------------------------|
| Excitation Maximum ( $\lambda_{\text{max}}$ ) | ~550 nm                                                       | <a href="#">[3]</a>                     |
| Emission Maximum ( $\lambda_{\text{em}}$ )    | ~570 nm                                                       | <a href="#">[3]</a>                     |
| Extinction Coefficient                        | ~150,000 $\text{cm}^{-1}\text{M}^{-1}$                        | <a href="#">[11]</a>                    |
| Molecular Formula                             | $\text{C}_{35}\text{H}_{43}\text{N}_3\text{O}_{10}\text{S}_3$ | <a href="#">[4]</a>                     |
| Molecular Weight                              | ~761.92 g/mol                                                 | <a href="#">[4]</a>                     |
| Recommended Storage                           | -20°C, protected from light                                   | <a href="#">[8]</a> <a href="#">[9]</a> |

## Experimental Protocols

### General Protocol for Copper-Catalyzed Click Chemistry (CuAAC) Labeling of Proteins

This protocol provides a general guideline for labeling an azide-modified protein with **Trisulfo-Cy3-Alkyne**. Optimization may be required for specific proteins and experimental conditions.

Materials:

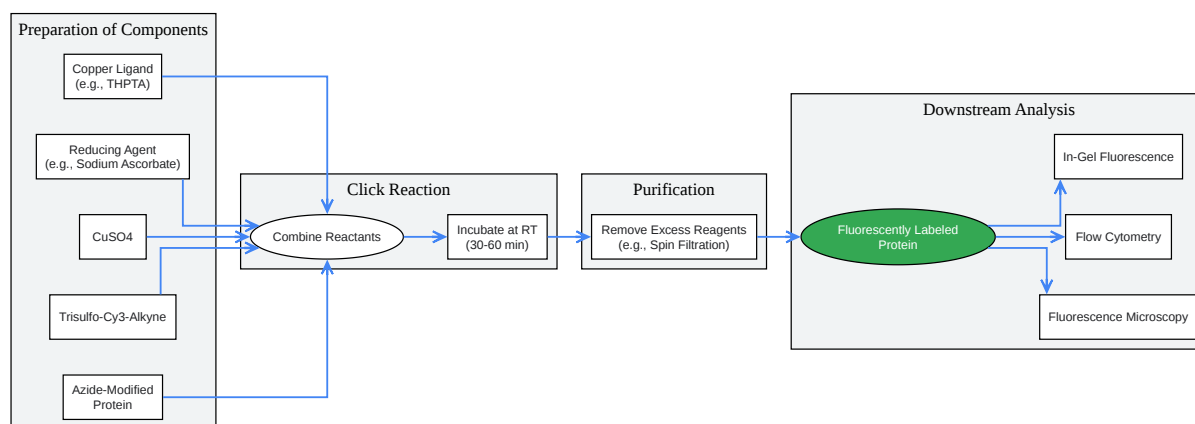
- Azide-modified protein in a suitable buffer (e.g., PBS)

- **Trisulfo-Cy3-Alkyne**
- Copper(II) sulfate ( $\text{CuSO}_4$ ) solution (e.g., 20 mM in water)
- Reducing agent solution (e.g., 300 mM sodium ascorbate in water, freshly prepared)
- Copper chelator ligand solution (e.g., 100 mM THPTA in water)
- Protein purification tools (e.g., spin filtration columns)

#### Procedure:

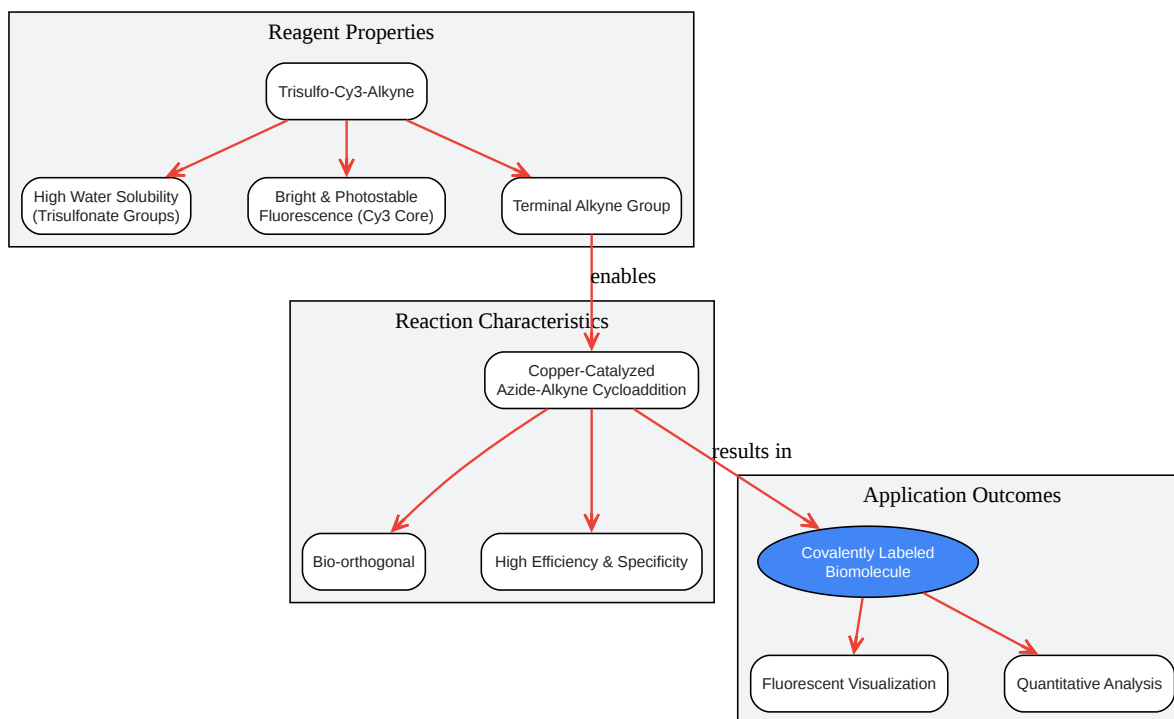
- **Prepare the Reaction Mixture:** In a microcentrifuge tube, combine the azide-modified protein, **Trisulfo-Cy3-Alkyne**, and the copper chelator ligand.
- **Initiate the Reaction:** Add the copper(II) sulfate solution to the mixture, followed by the freshly prepared sodium ascorbate solution to reduce  $\text{Cu(II)}$  to the catalytic  $\text{Cu(I)}$  species.
- **Incubation:** Gently mix the reaction and incubate at room temperature for 30 minutes to 1 hour, protected from light.
- **Purification:** Remove the unreacted dye and other reaction components by spin filtration or another suitable protein purification method.
- **Analysis:** The labeled protein is now ready for downstream applications. The labeling efficiency can be assessed by measuring the absorbance of the protein and the Cy3 dye.

## Visualizations



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Caption: General workflow for labeling azide-modified proteins with **Trisulfo-Cy3-Alkyne**.



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Caption: Key features and their implications for **Trisulfo-Cy3-Alkyne** applications.

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## References

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